

Lightfastness Benchmark: C.I. 12085 Versus Industry Standard Red Pigments

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Compound of Interest

Compound Name: *Pigment red 4*

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For Researchers, Scientists, and Drug Development Professionals: A Comparative Analysis of Pigment Durability

This guide provides a detailed comparison of the lightfastness of C.I. 12085 (**Pigment Red 4**) against established industry-standard red pigments. The lightfastness, or the resistance of a colorant to fade or change color upon exposure to light, is a critical attribute in the stability and long-term efficacy of photosensitive formulations. This document presents quantitative data, detailed experimental protocols, and visual workflows to aid in the selection of appropriate colorants for research and development applications.

Comparative Lightfastness Data

The lightfastness of pigments is commonly evaluated using the Blue Wool Scale, an eight-step scale where a rating of 1 indicates very poor lightfastness and 8 signifies excellent lightfastness.^{[1][2][3][4][5]} The following table summarizes the lightfastness ratings for C.I. 12085 and selected benchmark red pigments.

Pigment	C.I. Name	Chemical Class	Blue Wool Scale Rating	Notes
C.I. 12085	Pigment Red 4	Monoazo	6[6][7]	Tends to darken upon exposure. Some sources indicate variability in ratings (4-7).[6][8]
Quinacridone Magenta	Pigment Red 122	Quinacridone	7-8[9][10][11]	Generally exhibits excellent lightfastness, though some conflicting ASTM reports exist.[12][13][14][15]
Naphthol Red	Pigment Red 112	Naphthol AS	6-7[16][17]	Considered to have very good lightfastness, but performance can vary by manufacturer.[18][19][20]
Cadmium Red	Pigment Red 108	Cadmium Selenosulfide	7-8[21][22][23]	Consistently demonstrates excellent lightfastness.[21][22][23][24][25]

Experimental Protocols for Lightfastness Testing

The data presented in this guide is benchmarked against standardized testing methodologies, primarily ASTM D4303 and ISO 105-B02. These protocols ensure reproducible and comparable results.

ASTM D4303: Standard Test Methods for Lightfastness of Colorants Used in Artists' Materials[26][27][28][29][30]

This standard outlines several methods for accelerated lightfastness testing to simulate indoor exposure.

- Test Method C (Xenon-Arc Exposure):[26][27]
 - Apparatus: A xenon-arc test chamber equipped with filters to simulate daylight through window glass.[26]
 - Irradiance: Typically controlled at a specific wavelength, for example, 0.35 W/m²/nm at 340 nm.[26]
 - Exposure Cycle: Continuous light exposure.
 - Relative Humidity: Maintained at a constant level, commonly 55 ± 5%.[26]
 - Black Panel Temperature: Controlled to a specified temperature.[26]
 - Evaluation: Color change is measured using a spectrophotometer or colorimeter before and after exposure. The difference is calculated as ΔE^* using the CIE 1976 Lab* color difference equation.[27][28] The lightfastness is then categorized based on the magnitude of this color change.

ISO 105-B02: Textiles — Tests for colour fastness — Part B02: Colour fastness to artificial light: Xenon arc fading lamp test[31][32][33][34][35]

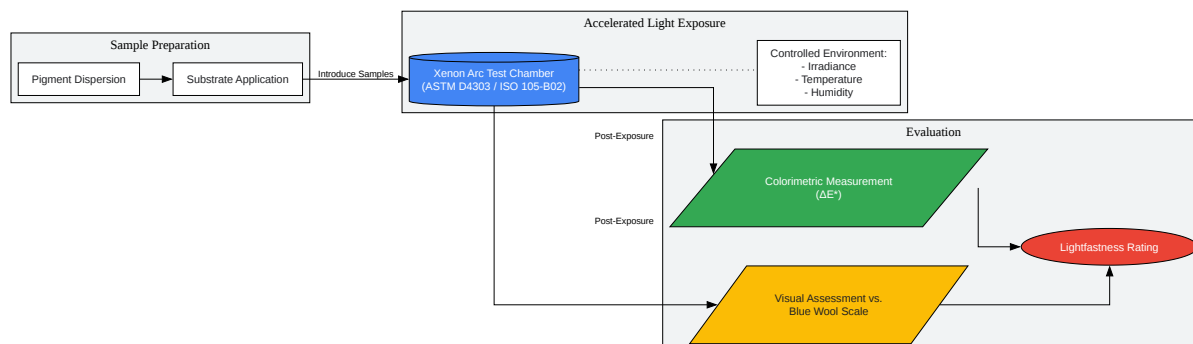
This international standard is widely used for determining the color fastness of textiles and other materials to an artificial light source that simulates natural daylight.

- Apparatus: A xenon arc fading lamp test chamber.[29]
- Light Source: A filtered xenon arc lamp to be representative of natural daylight (D65).[30]

- **Reference Materials:** A set of eight Blue Wool reference fabrics with known lightfastness are exposed simultaneously with the test specimens.[\[31\]](#)[\[30\]](#)
- **Procedure:** A portion of each test specimen and the Blue Wool references are covered. The samples are then exposed to the xenon arc light under controlled conditions of temperature and humidity.[\[5\]](#)
- **Evaluation:** The exposure is continued until a specified color change is observed on the test specimen or one of the Blue Wool references. The lightfastness rating of the specimen is determined by comparing which of the Blue Wool references shows a similar degree of fading.[\[4\]](#)[\[31\]](#) This is often assessed visually using a Grey Scale for assessing change in colour.[\[32\]](#)

Visualization of Experimental Workflow

The following diagram illustrates a generalized workflow for lightfastness testing based on the principles of ASTM D4303 and ISO 105-B02.



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Caption: Generalized workflow for lightfastness testing.

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